

1,8-Dibromoanthracene CAS number 131276-24-9

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Compound of Interest

Compound Name: 1,8-Dibromoanthracene

Cat. No.: B170101

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An In-Depth Technical Guide to **1,8-Dibromoanthracene** (CAS: 131276-24-9): Properties, Synthesis, and Applications in Advanced Organic Synthesis

Introduction

1,8-Dibromoanthracene is a polycyclic aromatic hydrocarbon (PAH) derivative that serves as a highly specialized and valuable building block in the field of organic synthesis.^[1] Unlike its more common isomer, 9,10-dibromoanthracene, the 1,8-substitution pattern is not accessible through direct bromination of anthracene, necessitating more nuanced synthetic strategies. This guide provides a comprehensive overview of its physicochemical properties, plausible synthetic considerations, purification and characterization workflows, and its applications, particularly as a precursor for advanced materials and complex molecular architectures. Its utility lies not as an end-product, but as a rigid scaffold upon which intricate functionality can be built, making it a compound of significant interest to researchers in materials science and medicinal chemistry.^{[1][2]}

Physicochemical and Structural Properties

The unique arrangement of the bromine substituents on the anthracene core dictates the distinct physical and chemical characteristics of **1,8-Dibromoanthracene**. These properties are fundamental to its handling, reactivity, and applications.

Table 1: Core Physicochemical Data for **1,8-Dibromoanthracene**

Property	Value	Source(s)
CAS Number	131276-24-9	[2][3][4]
Molecular Formula	C ₁₄ H ₈ Br ₂	[1][2][3]
Molecular Weight	336.03 g/mol	[3][5]
Appearance	Slightly pale yellow to light orange/green powder or crystals	[3][6]
Melting Point	166 - 170 °C	[4][7]
Purity	Typically ≥98.0% (by GC)	[3][4]
Storage	Room temperature, in a cool, dry, dark place	[8]

Structural Insights

Crystallographic studies have confirmed that **1,8-Dibromoanthracene** crystallizes in a polar orthorhombic space group, Pna2₁. [2][9] This non-centrosymmetric arrangement can have implications for the solid-state properties of materials derived from this scaffold. The anthracene core imparts a rigid, planar geometry, which is crucial for applications involving π - π stacking interactions in organic electronics or creating defined spatial arrangements in complex molecules. [1][10]

Unlike many anthracene derivatives, **1,8-Dibromoanthracene** is noted to be non-luminescent. [9] This is a critical distinction from isomers like 9,10-dibromoanthracene, where the photophysical properties are often central to their application. [9][11] The lack of luminescence in the 1,8-isomer suggests that its primary value is rooted in its chemical reactivity rather than its optical properties.

Synthesis and Purification

The synthesis of **1,8-Dibromoanthracene** is a non-trivial pursuit that underscores key principles of electrophilic aromatic substitution on polycyclic systems.

The Synthetic Challenge: Regioselectivity in Anthracene Bromination

Direct electrophilic bromination of anthracene overwhelmingly yields the 9,10-dibromo isomer. [12][13] The meso-positions (9 and 10) are the most electron-rich and sterically accessible, making them the kinetic and thermodynamic products of this reaction. Therefore, accessing the 1,8-isomer requires a multi-step synthetic strategy, typically involving pre-functionalized precursors where the desired substitution pattern is installed through directing groups or alternative reaction mechanisms. While a definitive, published protocol for this specific isomer is not readily available, its synthesis would logically proceed through pathways starting from compounds like 1,8-dichloroanthracene or 1,8-diaminoanthracene (via Sandmeyer-type reactions). This inherent synthetic challenge makes **1,8-Dibromoanthracene** a specialty chemical rather than a commodity building block.

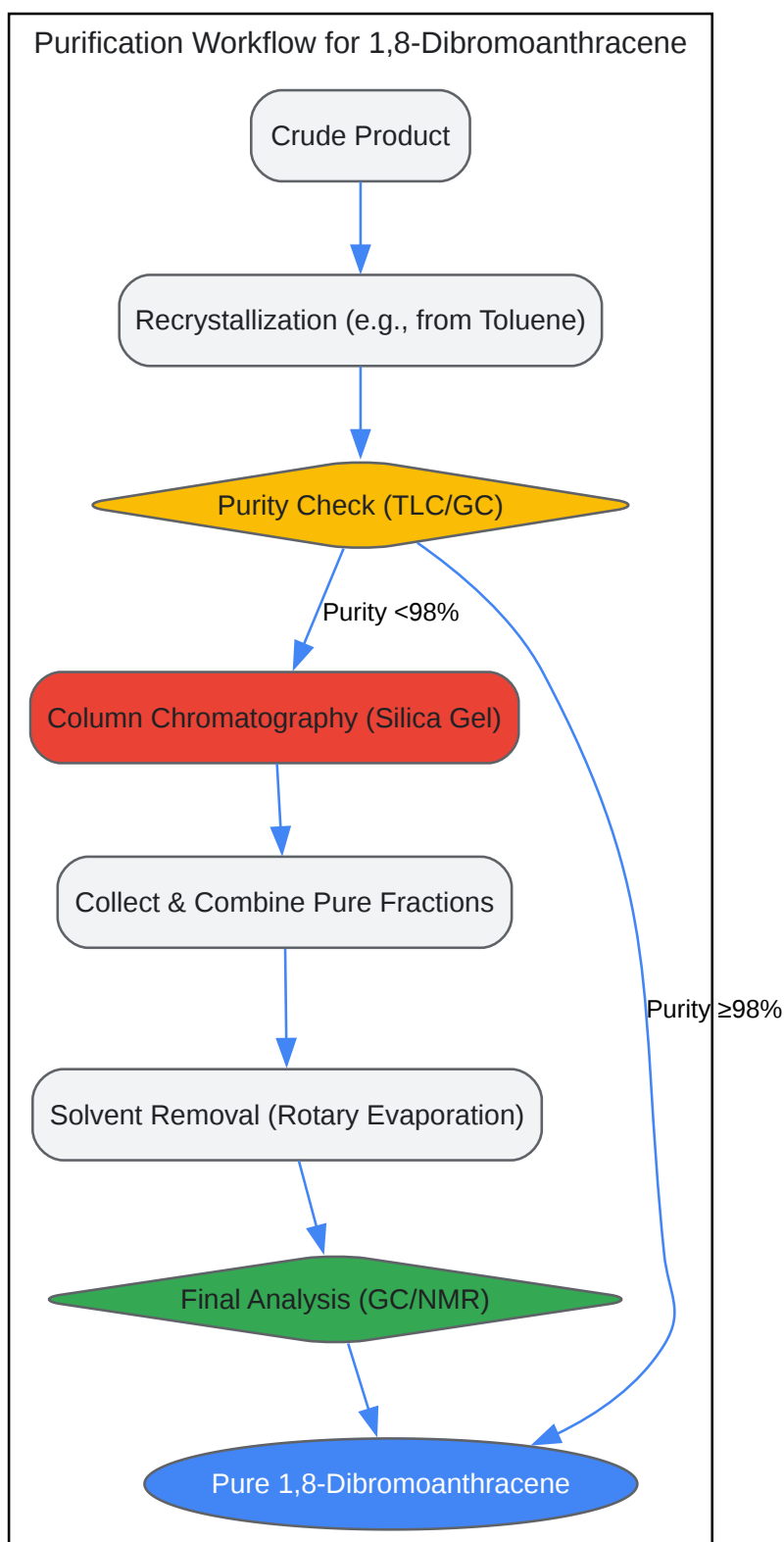
Purification Workflow

Given its solid, crystalline nature, purification of crude **1,8-Dibromoanthracene** relies on standard laboratory techniques designed to remove isomeric impurities and residual reagents. The choice of method depends on the required final purity. Recrystallization is effective for bulk purification, while column chromatography provides the highest resolution for removing closely related impurities.[14]

Protocol 1: General Purification by Recrystallization

- **Solvent Selection:** Identify a suitable solvent or solvent system (e.g., toluene, xylenes) in which the compound has high solubility when hot and low solubility when cold.[15]
- **Dissolution:** In an appropriately sized flask, suspend the crude **1,8-Dibromoanthracene** in a minimal volume of the chosen solvent.
- **Heating:** Heat the mixture with stirring until the solid completely dissolves.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a rapid gravity filtration of the hot solution to remove them.
- **Crystallization:** Allow the clear filtrate to cool slowly to room temperature to promote the formation of well-defined crystals. Further cooling in an ice bath can maximize yield.

- Isolation: Collect the purified crystals by vacuum filtration, washing them with a small amount of cold solvent to remove any remaining soluble impurities.
- Drying: Dry the crystals under vacuum to remove all residual solvent.



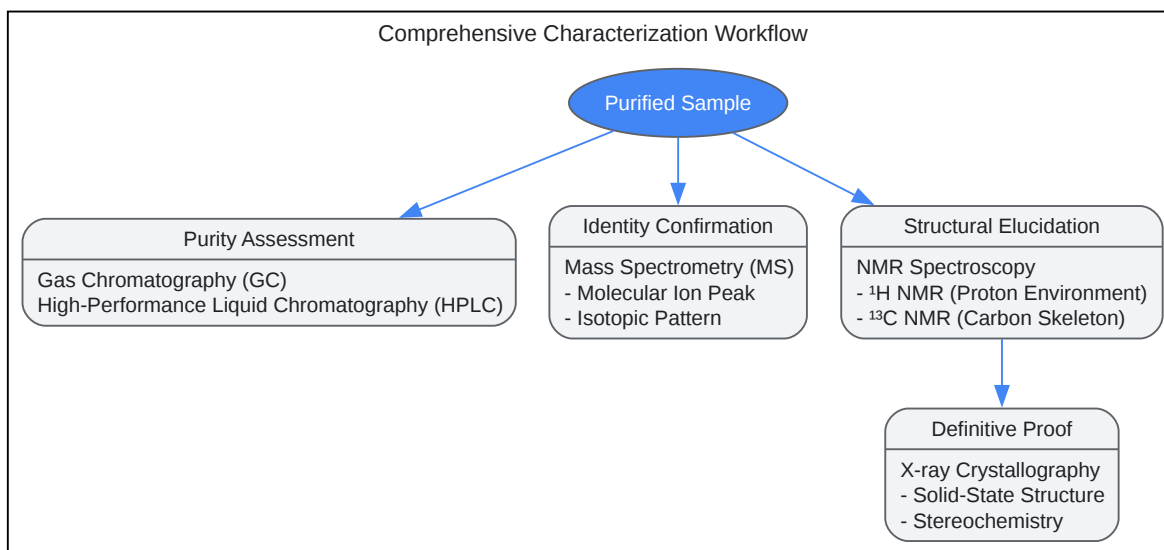
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Caption: A standard workflow for the purification of **1,8-Dibromoanthracene**.

Analytical Characterization

Confirming the identity, purity, and structure of **1,8-Dibromoanthracene** requires a suite of orthogonal analytical techniques. Each method provides a piece of the puzzle, and together they create a self-validating system of analysis.

- Gas Chromatography (GC): Primarily used to assess purity, with results typically showing >98% for commercial-grade material.[\[3\]](#)[\[4\]](#)
- Mass Spectrometry (MS): Confirms the molecular weight (336.03 g/mol) and shows the characteristic isotopic pattern for a molecule containing two bromine atoms (peaks at m/z ~334, 336, 338 in an approximate 1:2:1 ratio).[\[16\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for confirming the 1,8-substitution pattern. For the ^1H NMR spectrum, the C_2 symmetry of the molecule would lead to a unique set of four signals in the aromatic region (typically 7.0-9.0 ppm), each integrating to two protons. The splitting patterns (doublets and triplets) would be distinct from those of other dibromoanthracene isomers.
- X-ray Crystallography: Provides unambiguous proof of structure and reveals detailed information about bond lengths, bond angles, and the packing of molecules in the crystal lattice.[\[2\]](#)[\[9\]](#)



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Caption: A logical workflow for the analytical characterization of **1,8-Dibromoanthracene**.

Reactivity and Applications in Synthetic Chemistry

The primary value of **1,8-Dibromoanthracene** lies in the reactivity of its carbon-bromine bonds. These sites serve as versatile handles for modern cross-coupling reactions, enabling the construction of complex organic frameworks that would be difficult to synthesize otherwise.

[1]

A Scaffold for Cross-Coupling Reactions

The bromine atoms at the 1 and 8 positions are amenable to a variety of palladium- or copper-catalyzed cross-coupling reactions, including:

- Suzuki Coupling: Reaction with boronic acids or esters to form C-C bonds, leading to aryl- or heteroaryl-substituted anthracenes.

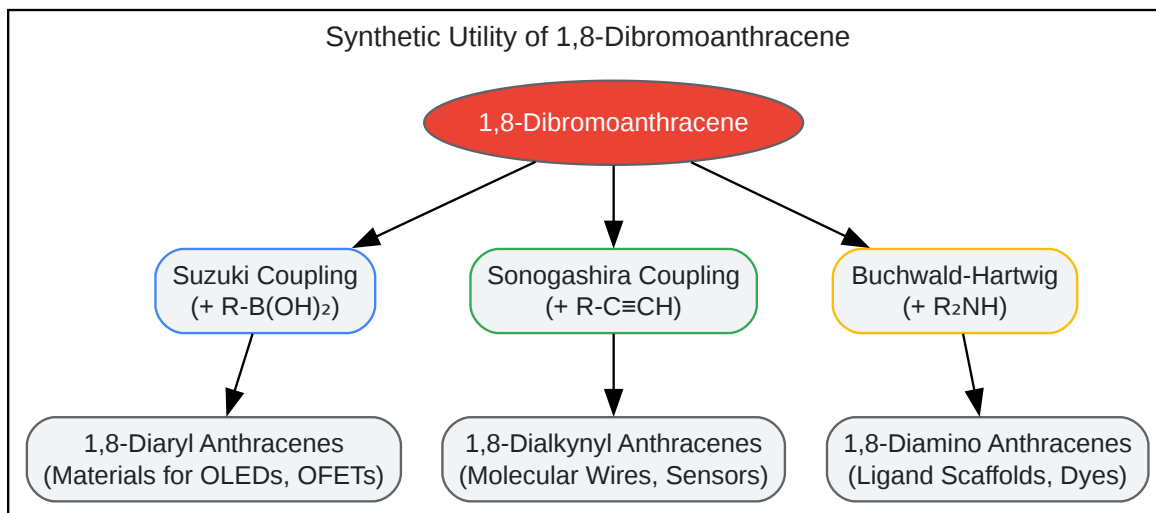
- Sonogashira Coupling: Reaction with terminal alkynes to form C-C bonds, yielding alkynyl-functionalized anthracenes.[16]
- Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds, creating amino-anthracene derivatives.
- Stille Coupling: Reaction with organostannanes to form C-C bonds.

This reactivity was demonstrated in a 2020 study where **1,8-Dibromoanthracene** was used as a precursor to synthesize novel Pd(II)-Anthraphos complexes, which were then utilized as catalysts for the hydroamination of alkynes.[2]

Applications in Materials Science and Drug Development

While the compound itself is non-luminescent, the derivatives synthesized from it have significant potential in materials science.[9] By coupling different functional groups to the 1 and 8 positions, researchers can precisely tune the electronic and photophysical properties of the resulting molecules for use as organic semiconductors, emitters in OLEDs, or fluorescent sensors.[1][17]

For drug development professionals, **1,8-Dibromoanthracene** represents a rigid, well-defined scaffold. Its planar structure can be used to orient appended functional groups in a precise three-dimensional arrangement, which is invaluable for structure-activity relationship (SAR) studies. While not a common starting material for pharmaceuticals, its derivatization allows for the exploration of novel chemical space in the design of enzyme inhibitors or DNA intercalating agents, where a rigid core is often a design prerequisite.



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Caption: The role of **1,8-Dibromoanthracene** as a central scaffold in cross-coupling reactions.

Safety and Handling

1,8-Dibromoanthracene is intended for research and development purposes only and must be handled by technically qualified individuals.[4][18] While not classified as a hazardous substance under GHS by some suppliers, standard laboratory safety practices are mandatory.

Table 2: Handling and Storage Recommendations

Aspect	Guideline	Source(s)
Personal Protective Equipment (PPE)	Wear protective gloves, safety glasses with side-shields, and a lab coat.	[19] [20]
Ventilation	Handle in a well-ventilated area. Use a local exhaust or chemical fume hood to prevent dust dispersion.	[19]
Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling.	[19] [21]
Storage	Keep container tightly closed. Store in a cool, dry, and dark place away from incompatible materials such as strong oxidizing agents.	[8] [19]
Spill Response	Sweep up spilled solid material carefully to avoid creating dust, and place it in a suitable, closed container for disposal.	[19]
First Aid (In case of exposure)	Skin: Wash off immediately with soap and plenty of water. Eyes: Rinse cautiously with water for several minutes. Inhalation: Move person to fresh air. Seek medical attention if irritation or symptoms persist.	[20]

Conclusion

1,8-Dibromoanthracene is more than just an isomer; it is a testament to the importance of regiochemistry in organic synthesis. Its challenging synthesis is offset by its significant value as a versatile building block. The two bromine atoms, positioned at the sterically defined 1 and 8 positions, provide reliable reactive sites for modern cross-coupling chemistry. This allows researchers to construct elaborate, rigid molecular architectures with precisely tuned properties, paving the way for innovations in materials science, catalysis, and the fundamental design of complex organic molecules.

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